

# Triphenylgermanol molecular weight and formula

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## Compound of Interest

Compound Name: Triphenylgermanol

Cat. No.: B11951444

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## Triphenylmethanol: A Technical Overview

Triphenylmethanol, also known as triphenylcarbinol, is an organic compound with the chemical formula  $C_{19}H_{16}O$ . It is a white crystalline solid that is insoluble in water but soluble in various organic solvents such as ethanol, diethyl ether, and benzene.

## Quantitative Data Summary

The key quantitative properties of Triphenylmethanol are summarized in the table below for easy reference by researchers and drug development professionals.

Property	Value	Citations
Molecular Formula	$C_{19}H_{16}O$	[1][2][3][4][5][6]
Molecular Weight	260.33 g/mol	[1][2][5]

## Experimental Protocols

Detailed experimental protocols for the synthesis of Triphenylmethanol are available in the chemical literature. One common method involves a Grignard reaction.

Synthesis of Triphenylmethanol via Grignard Reaction

A typical laboratory preparation involves the reaction of phenylmagnesium bromide with benzophenone. This is a classic example of the synthesis of a tertiary alcohol using a Grignard reagent. The reaction proceeds in an ethereal solvent, typically dry diethyl ether or tetrahydrofuran, to stabilize the Grignard reagent. The initial product is a magnesium alkoxide, which is then hydrolyzed in a subsequent step with an aqueous acid to yield triphenylmethanol. A byproduct of this reaction can be biphenyl.

## Logical Relationships in Synthesis

The synthesis of Triphenylmethanol via the Grignard reaction can be visualized as a multi-step process with key reagents and intermediates. The following diagram illustrates the logical workflow of this synthesis.

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## References

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